

Preparing SB 235375 Stock Solutions for Cell Culture: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SB 235375

Cat. No.: B1680814

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

SB 235375 is a potent and selective non-peptide antagonist of the human neurokinin-3 (NK-3) receptor.[1] The NK-3 receptor, part of the tachykinin receptor family, is a G protein-coupled receptor (GPCR) primarily activated by the neuropeptide neurokinin B (NKB). The NKB/NK-3R signaling pathway is implicated in various physiological processes, making **SB 235375** a valuable tool for research in neuroscience and drug development. This document provides detailed application notes and protocols for the preparation and use of **SB 235375** stock solutions in cell culture applications.

Mechanism of Action

SB 235375 exerts its effects by competitively binding to the NK-3 receptor, thereby blocking the downstream signaling cascade initiated by the endogenous ligand, NKB. The NK-3 receptor is coupled to the Gq/11 family of G proteins. Upon activation, this leads to the stimulation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). These second messengers then trigger the release of intracellular calcium (Ca²⁺) and activate protein kinase C (PKC), respectively, leading to various cellular responses.

Quantitative Data Summary

The following table summarizes the key quantitative data for **SB 235375**.

Property	Value	Source
Molecular Weight	440.49 g/mol	[2]
Solubility in DMSO	25 mg/mL (56.75 mM)	[2]
In Vitro Activity (Ki)	2.2 nM (in CHO cells expressing hNK-3R)	[1]
In Vitro Activity (Kb)	12 nM (in HEK 293 cells expressing hNK-3R, Ca ²⁺ mobilization)	[1]
Storage of Powder	-20°C for 3 years; 4°C for 2 years	[2]
Storage of Stock Solution (in DMSO)	-80°C for 6 months; -20°C for 1 month	[2]

Experimental Protocols

I. Preparation of a 10 mM Stock Solution of **SB 235375** in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SB 235375**, a common starting concentration for many cell culture experiments.

Materials:

- **SB 235375** powder
- Anhydrous or sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated balance

- Pipettes and sterile tips

Procedure:

- Pre-weighing Preparation: In a sterile environment (e.g., a laminar flow hood), allow the **SB 235375** powder and DMSO to come to room temperature.
- Weighing **SB 235375**: Carefully weigh out a precise amount of **SB 235375** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.405 mg of **SB 235375** (Molecular Weight = 440.49).
 - Calculation: $0.01 \text{ mol/L} \times 0.001 \text{ L} \times 440.49 \text{ g/mol} = 0.0044049 \text{ g} = 4.405 \text{ mg}$
- Dissolution: Add the weighed **SB 235375** powder to a sterile microcentrifuge tube. Add the appropriate volume of DMSO to achieve a 10 mM concentration. For 4.405 mg of **SB 235375**, add 1 mL of DMSO.
- Solubilization: Vortex the solution until the powder is completely dissolved. Gentle warming (up to 37°C) or sonication may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[2\]](#)

II. Application of **SB 235375** in Cell Culture

This protocol provides a general guideline for using the **SB 235375** stock solution to treat cells in culture. The final working concentration should be optimized for your specific cell line and experimental conditions.

Materials:

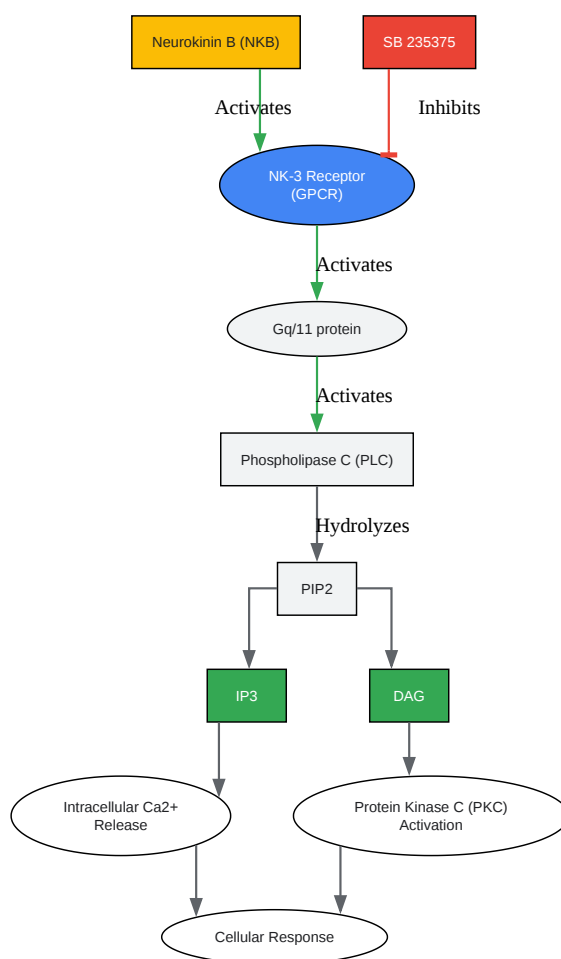
- 10 mM **SB 235375** stock solution in DMSO
- Cell culture medium appropriate for your cell line

- Cells plated in multi-well plates, flasks, or dishes
- Vehicle control (DMSO)

Procedure:

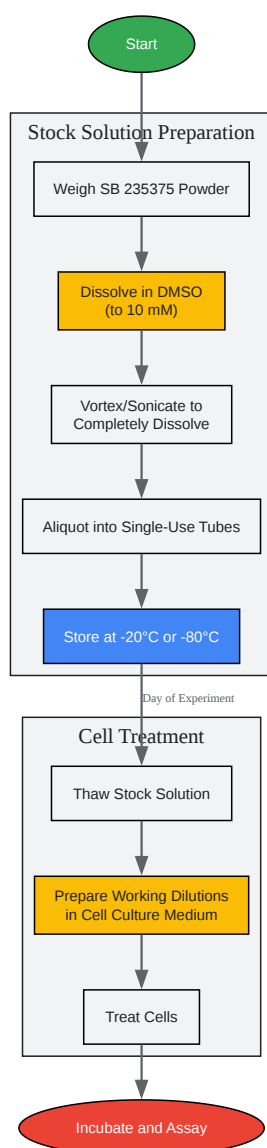
- **Determine Working Concentration:** Based on the in vitro activity data ($K_i = 2.2$ nM, $K_b = 12$ nM), a starting concentration range of 10 nM to 1 μ M is recommended for most cell-based assays. It is advisable to perform a dose-response experiment to determine the optimal concentration for your specific application.
- **Prepare Working Solution:** On the day of the experiment, thaw an aliquot of the 10 mM **SB 235375** stock solution at room temperature. Prepare serial dilutions of the stock solution in fresh, pre-warmed cell culture medium to achieve the desired final concentrations.
 - **Important:** The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.1%, to avoid solvent-induced cytotoxicity or off-target effects.
 - **Example Dilution for 1 μ M final concentration:** To prepare 1 mL of culture medium with 1 μ M **SB 235375**, add 0.1 μ L of the 10 mM stock solution to 999.9 μ L of medium. This results in a final DMSO concentration of 0.01%.
- **Vehicle Control:** Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without the drug.
- **Cell Treatment:** Remove the existing medium from the cells and replace it with the medium containing the desired concentration of **SB 235375** or the vehicle control.
- **Incubation:** Incubate the cells for the desired period according to your experimental design.
- **Assay:** Proceed with your specific downstream assay to measure the effects of **SB 235375** on your cells.

Visualizations



[Click to download full resolution via product page](#)

Caption: Signaling pathway of the NK-3 receptor and the inhibitory action of **SB 235375**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for preparing and using **SB 235375** in cell culture.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nonpeptide tachykinin receptor antagonists. III. SB 235375, a low central nervous system-penetrant, potent and selective neurokinin-3 receptor antagonist, inhibits citric acid-induced cough and airways hyper-reactivity in guinea pigs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Use of a small molecule cell cycle inhibitor to control cell growth and improve specific productivity and product quality of recombinant proteins in CHO cell cultures - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Preparing SB 235375 Stock Solutions for Cell Culture: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680814#preparing-sb-235375-stock-solutions-for-cell-culture]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com